

# A Comprehensive Technical Guide to 2-Chloro-6-methylcyclohexanone

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## Compound of Interest

Compound Name: 2-Chloro-6-methylcyclohexanone

Cat. No.: B8774982

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Prepared by a Senior Application Scientist

This guide serves as an in-depth technical resource for researchers, scientists, and professionals in drug development. It provides a detailed examination of **2-Chloro-6-methylcyclohexanone**, covering its chemical identity, synthesis, reactivity, and potential applications, with a focus on the underlying scientific principles and practical methodologies.

## Core Identification and Physicochemical Properties

**2-Chloro-6-methylcyclohexanone** is a halogenated cyclic ketone. The presence of a chlorine atom alpha to the carbonyl group, along with a methyl group on the opposite alpha-carbon, introduces stereochemical complexity and imparts specific reactivity to the molecule. These features make it a valuable intermediate in organic synthesis.

Identifier Lookup:

- CAS Number: 73193-05-2[1][2]
- Molecular Formula: C<sub>7</sub>H<sub>11</sub>ClO[1][2]
- IUPAC Name: 2-chloro-6-methylcyclohexan-1-one[2]

Physicochemical Data Summary:

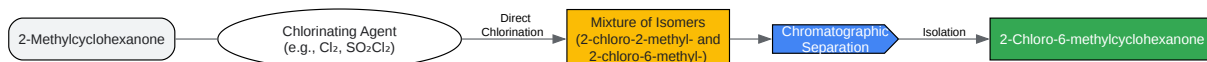
The following table summarizes the key computed physicochemical properties of **2-Chloro-6-methylcyclohexanone**. These values are crucial for planning reactions, purification, and analytical procedures.

Property	Value	Source
Molecular Weight	146.61 g/mol	[1][2]
Exact Mass	146.0498427 Da	[2]
Topological Polar Surface Area	17.1 Å²	[2]
Canonical SMILES	CC1CCCC(C1=O)Cl	[1]
InChI Key	HAIHXZYHTQDIGZ-UHFFFAOYSA-N	[1]

## Synthesis and Mechanistic Considerations

The primary route to  $\alpha$ -haloketones like **2-Chloro-6-methylcyclohexanone** is through the direct chlorination of the parent ketone, 2-methylcyclohexanone. The reaction proceeds via an enol or enolate intermediate, with the regioselectivity being a critical consideration.

Causality of Synthesis: Direct chlorination of an unsymmetrical ketone such as 2-methylcyclohexanone can lead to a mixture of products.[3] Chlorination can occur at either the C2 or C6 position. The reaction conditions (acidic vs. basic) can influence the formation of the kinetic versus the thermodynamic enolate, thereby affecting the final product ratio. For instance, chlorination of 2-methylcyclohexanone with sulfuryl chloride is a known method for producing the 2-chloro-2-methyl isomer, highlighting the challenge in selectively targeting the C6 position.[3] A plausible approach for synthesizing the title compound involves direct chlorination followed by careful chromatographic separation of the resulting isomers.



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Caption: Synthetic approach to **2-Chloro-6-methylcyclohexanone**.

Experimental Protocol: Synthesis via Direct Chlorination

This protocol is a representative method adapted from general procedures for the chlorination of cyclic ketones.<sup>[4]</sup>

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a gas outlet connected to a trap, dissolve 2-methylcyclohexanone (1.0 mole) in a suitable solvent like carbon tetrachloride or water.
- **Cooling:** Cool the flask in an ice-water bath to maintain a temperature of 0-5 °C.
- **Chlorination:** Begin vigorous stirring and add the chlorinating agent (e.g., chlorine gas bubbled through the solution, or sulfuryl chloride added dropwise) over 1-2 hours. The reaction is exothermic and requires careful temperature control.
- **Monitoring:** Monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting material is consumed.
- **Workup:** Quench the reaction by washing the solution with water, followed by a saturated sodium bicarbonate solution to neutralize any acid.
- **Extraction:** Extract the organic layer with a suitable solvent (e.g., diethyl ether), dry it over anhydrous magnesium sulfate, and filter.
- **Purification:** Remove the solvent under reduced pressure. The resulting crude oil, containing a mixture of chlorinated isomers, must be purified using column chromatography on silica gel to isolate the desired **2-Chloro-6-methylcyclohexanone**.

## Chemical Reactivity and Synthetic Utility

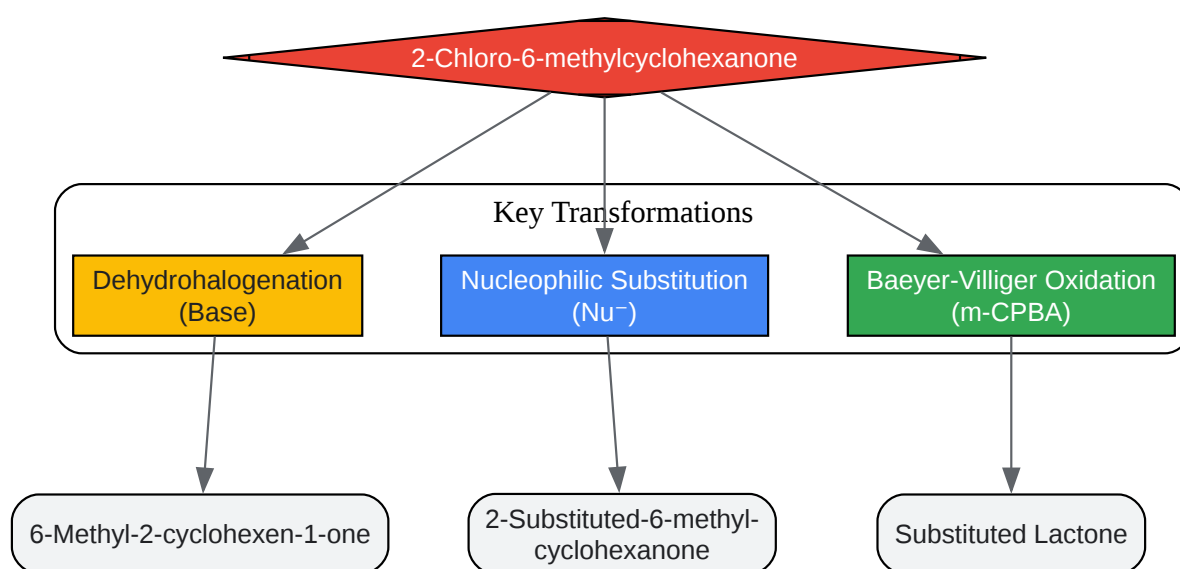
The juxtaposition of the carbonyl group, the chlorine atom, and the methyl group dictates the reactivity of **2-Chloro-6-methylcyclohexanone**, making it a versatile synthetic intermediate.

A. **Dehydrohalogenation:** This is a classic reaction for  $\alpha$ -haloketones. Treatment with a base (e.g., collidine, lithium chloride in DMF) promotes the elimination of HCl to form  $\alpha,\beta$ -unsaturated

ketones.[3] This reaction is a reliable method to introduce unsaturation into the cyclic system, yielding 6-methyl-2-cyclohexen-1-one, another valuable synthetic building block.

B. Nucleophilic Substitution: The chlorine atom can be displaced by various nucleophiles. This allows for the introduction of a wide range of functional groups at the C2 position, such as azides, amines, or thiols, which are pivotal in building molecular diversity for drug discovery programs.

C. Baeyer-Villiger Oxidation: The ketone can undergo oxidation with a peroxy acid, such as meta-chloroperoxybenzoic acid (m-CPBA), to form a lactone (a cyclic ester).[5][6] In this reaction, one of the adjacent carbon atoms migrates to the oxygen atom. The migratory aptitude of the substituted carbons (C2 vs. C6) is a key factor determining the regioselectivity of the ring expansion.[6]



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Caption: Key reaction pathways of **2-Chloro-6-methylcyclohexanone**.

## Role in Drug Development and Medicinal Chemistry

While direct applications of **2-Chloro-6-methylcyclohexanone** in pharmaceuticals are not prominently documented, its value lies in its role as a versatile scaffold. Functionalized

cyclohexanone rings are core structures in many biologically active molecules.

- **Scaffold for Synthesis:** The compound provides two reactive centers—the ketone and the C-Cl bond. This allows for sequential or orthogonal chemical modifications to build complex molecular architectures.
- **Building Block for Heterocycles:** It can serve as a precursor for synthesizing various heterocyclic compounds, which are of paramount importance in medicinal chemistry. For example, condensation reactions with hydrazines can yield hydrazone derivatives, a class of compounds known for a wide range of biological activities, including antimicrobial and anticancer properties.<sup>[7]</sup>
- **Probing Structure-Activity Relationships (SAR):** By using this compound as a starting point, chemists can generate a library of related molecules with diverse substitutions. These libraries are essential for screening and for developing an understanding of the structure-activity relationships that guide the optimization of lead compounds in drug development.<sup>[8]</sup>

## Analytical Characterization

The identity and purity of **2-Chloro-6-methylcyclohexanone** must be rigorously confirmed using standard analytical techniques.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
  - <sup>1</sup>H NMR: Will show characteristic signals for the methyl group (doublet), the methine proton adjacent to the chlorine (doublet of doublets), and the diastereotopic methylene protons of the ring.
  - <sup>13</sup>C NMR: Will display distinct peaks for the carbonyl carbon (~200 ppm), the carbon bearing the chlorine, the carbon bearing the methyl group, and the other ring carbons. A reference to a <sup>13</sup>C NMR spectrum for this compound exists in the literature.<sup>[2]</sup>
- **Infrared (IR) Spectroscopy:** A strong absorption band characteristic of the C=O stretch in a six-membered ring ketone will be observed around 1715-1725 cm<sup>-1</sup>.
- **Mass Spectrometry (MS):** The mass spectrum will show a molecular ion peak (M<sup>+</sup>) and a characteristic M+2 peak with an intensity of about one-third of the M<sup>+</sup> peak, which is

indicative of the presence of a single chlorine atom.

## Safety, Handling, and Disposal

As a chlorinated organic compound and a ketone, **2-Chloro-6-methylcyclohexanone** requires careful handling. While specific data for this exact compound is limited, information from related substances like 2-chlorocyclohexanone provides a strong basis for safety protocols.

Safety and Handling Protocol:

Precaution Category	Guideline	Justification
Personal Protective Equipment (PPE)	Wear chemical-resistant gloves (e.g., nitrile), safety goggles with side shields, and a lab coat.	To prevent skin and eye contact with the potentially corrosive and irritating liquid. <a href="#">[9]</a>
Ventilation	Handle exclusively in a certified chemical fume hood.	To avoid inhalation of potentially harmful vapors. <a href="#">[10]</a>
Storage	Store in a tightly sealed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames. <a href="#">[10]</a>	The compound is likely combustible. Proper storage prevents ignition and degradation.
First Aid	Eyes: Immediately flush with plenty of water for at least 15 minutes. Skin: Wash off with soap and plenty of water. Inhalation: Move to fresh air. Seek medical attention if symptoms persist. <a href="#">[10]</a>	To mitigate immediate exposure effects.
Disposal	Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not empty into drains. <a href="#">[10]</a>	To prevent environmental contamination.

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